

# Safe Handling and Disposal of 4-CHLORO-1-BUTENE: A Procedural Guide

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## Compound of Interest

Compound Name: 4-CHLORO-1-BUTENE

Cat. No.: B1662094

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This guide provides essential safety, handling, and disposal protocols for **4-CHLORO-1-BUTENE**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for minimizing exposure and ensuring a safe laboratory environment. **4-CHLORO-1-BUTENE** is a highly flammable liquid and vapor that is harmful if swallowed and may cause skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Quantitative Safety Data

The following table summarizes key quantitative safety and physical properties of **4-CHLORO-1-BUTENE**.

Property	Value	Source
Molecular Weight	90.55 g/mol	<a href="#">[4]</a>
Boiling Point	171 - 187°F / 77 - 86°C	<a href="#">[4]</a> <a href="#">[5]</a>
Density	0.886 g/cm <sup>3</sup> at 77°F / 25°C	<a href="#">[5]</a>
Vapor Pressure	66.4 mm Hg	<a href="#">[6]</a>
Melting Point	-189°F / -123°C	<a href="#">[5]</a>
Flash Point	Data unavailable	<a href="#">[7]</a>
Lower Explosive Limit (LEL)	1.5% (proxy: 1,4-Dichloro-2-butene)	<a href="#">[7]</a>
Upper Explosive Limit (UEL)	4% (proxy: 1,4-Dichloro-2-butene)	<a href="#">[7]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.[\[2\]](#) The following equipment must be worn when handling **4-CHLORO-1-BUTENE**.

Protection Category	Recommended PPE	Standards & Specifications
Eye and Face Protection	Tightly fitting safety goggles with side-shields. A face shield is required when there is a splash hazard.	Must conform to EN 166 (EU) or be NIOSH (US) approved. <a href="#">[2]</a>
Skin and Body Protection	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber are recommended). <a href="#">[2]</a> Flame-retardant, anti-static lab coat or impervious clothing. <a href="#">[2]</a> <a href="#">[5]</a>	Gloves must be inspected prior to use. <a href="#">[2]</a>
Respiratory Protection	Required when vapors or aerosols are generated. <a href="#">[5]</a> Work should be conducted in a well-ventilated area or chemical fume hood.	Use NIOSH-approved respirators. <a href="#">[2]</a>

## Operational Plan: From Receipt to Disposal

This section provides a step-by-step protocol for the safe handling of **4-CHLORO-1-BUTENE**.

### Preparation and Engineering Controls

- Ventilation: Always handle **4-CHLORO-1-BUTENE** inside a certified chemical fume hood to prevent the accumulation of flammable and harmful vapors.  
[\[4\]](#)
- Ignition Sources: Ensure the work area is free of heat, sparks, open flames, and hot surfaces.  
[\[3\]](#)  
[\[4\]](#) Use only explosion-proof electrical and lighting equipment.  
[\[4\]](#)
- Static Discharge: Ground and bond all containers and receiving equipment to prevent static electricity discharge, which can ignite vapors.  
[\[3\]](#)  
[\[8\]](#)
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.  
[\[2\]](#)

- Tools: Use only non-sparking tools for all operations, including opening containers and transferring liquid.[4]

## Handling and Use Protocol

- Don PPE: Before entering the work area, put on all required PPE as specified in the table above.
- Chemical Transfer: When transferring the chemical, do so slowly to minimize splashing.
- Container Management: Keep the container tightly closed when not in use.[3] Store in a cool, well-ventilated place away from incompatible materials like strong oxidizing agents.[3][8]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[3][9] Wash hands, face, and any exposed skin thoroughly after handling.[1][8]

## Emergency Procedures

- Minor Spill Response:
  - Evacuate non-essential personnel and eliminate all ignition sources.[8]
  - Wearing full PPE, contain the spill.
  - Absorb the spilled material with an inert, non-combustible substance like vermiculite, sand, or a commercial sorbent.[2][8]
  - Using non-sparking tools, collect the absorbed material and place it into a designated, leak-proof, and clearly labeled hazardous waste container.[2][7]
  - Clean the affected area thoroughly.
- First Aid:
  - If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth with water. Do NOT induce vomiting, as there is a risk of aspiration into the lungs.[3][5]

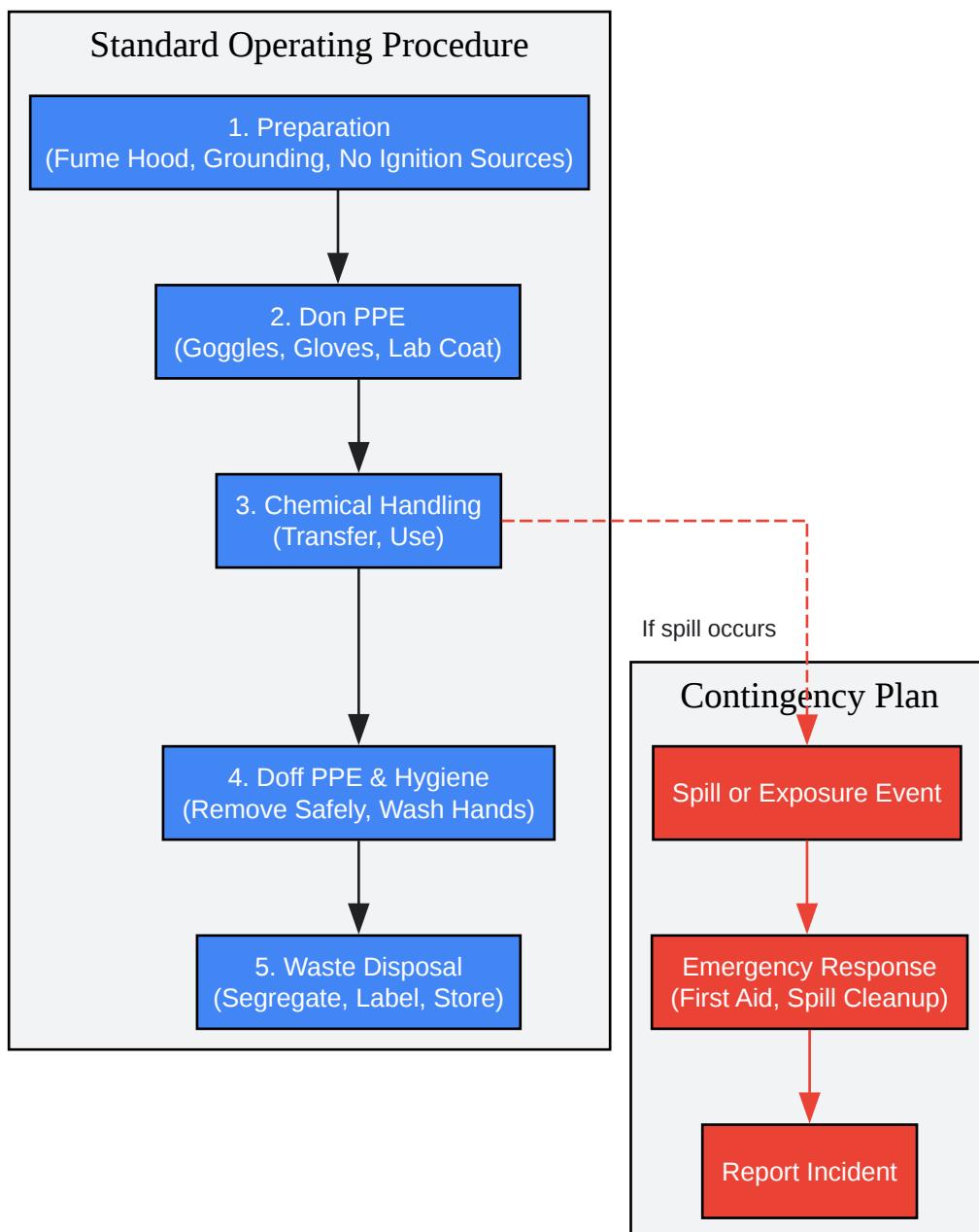
- If on Skin or Hair: Take off immediately all contaminated clothing.[3][5] Rinse the affected area with plenty of water and soap.[3][7]
- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3]
- If in Eyes: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[8] Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][8]

## Disposal Plan

Proper disposal is a critical final step in the safe handling of **4-CHLORO-1-BUTENE**.

- Waste Segregation: All materials contaminated with the chemical, including used PPE, absorbent materials from spills, and empty containers, must be treated as hazardous waste. [2]
- Waste Collection: Collect all contaminated materials in a designated, leak-proof, and clearly labeled hazardous waste container.[2] Do not mix with other waste streams.[5] Uncleaned containers should be handled with the same precautions as the product itself.[5]
- Final Disposal: The disposal of this chemical waste must be conducted through a licensed and approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[8]

## Handling and Disposal Workflow



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Caption: Workflow for handling and disposal of **4-CHLORO-1-BUTENE**.

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## References

- 1. 4-Chloro-1-butene, 98%, Thermo Scientific Chemicals 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. benchchem.com [benchchem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 4-Chloro-1-butene - Hazardous Agents | Haz-Map [haz-map.com]
- 7. 1,4-DICHLORO-2-BUTENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. fishersci.com [fishersci.com]
- 9. 4-Chloro-1-butene | 927-73-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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